

# 7-Methyl-3-octyne: Nomenclature and Identification

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## Compound of Interest

Compound Name: 7-Methyl-3-octyne

Cat. No.: B1605108

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The scientifically correct and universally accepted IUPAC name for the chemical compound in question is **7-methyl-3-octyne**. This name precisely describes its molecular structure according to the rules set by the International Union of Pure and Applied Chemistry (IUPAC). The structure consists of an eight-carbon chain (octyne) with a triple bond starting at the third carbon and a methyl group attached to the seventh carbon.

The compound is identified by the CAS Registry Number 37050-06-9.[\[1\]](#) Its molecular formula is C<sub>9</sub>H<sub>16</sub>, and it has a molecular weight of 124.22 g/mol.[\[2\]](#)

While the IUPAC name is the standard, several synonyms are also used to refer to this compound in various contexts, including commercial listings and chemical databases.

Type	Name
IUPAC Name	7-methyl-3-octyne <a href="#">[1]</a> <a href="#">[3]</a>
Alternative IUPAC	7-methyloct-3-yne <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Other Names	1-Ethyl-2-isoamylacetylene <a href="#">[3]</a> <a href="#">[5]</a>
Aethyl-isoamyl-acetylen	<a href="#">[4]</a>
methyloctyne	<a href="#">[3]</a> <a href="#">[5]</a>

It is important to note that the request for an in-depth technical guide, including experimental protocols and signaling pathway diagrams, is not applicable to the topic of chemical

nomenclature. Such a format is suited for describing complex biological processes or experimental research, not for defining the name of a chemical compound.

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## References

- 1. 3-Octyne, 7-methyl- [webbook.nist.gov]
- 2. 3-Octyne, 7-methyl- | C9H16 | CID 142132 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pschemicals.com [pschemicals.com]
- 4. 7-methyloct-3-yne | CAS#:37050-06-9 | Chemsoc [chemsoc.com]
- 5. Page loading... [guidechem.com]
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